

5-Fluoro-2-methoxybenzylamine CAS number and molecular weight

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Compound of Interest

Compound Name: 5-Fluoro-2-methoxybenzylamine

Cat. No.: B138398

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An In-depth Technical Guide on 5-Fluoro-2-methoxybenzylamine

For researchers, scientists, and professionals engaged in drug development, a comprehensive understanding of chemical compounds is paramount. This guide focuses on **5-Fluoro-2-methoxybenzylamine**, providing key identification data.

Core Chemical Data

Precise identification of chemical compounds is fundamental for research and development. The following table summarizes the key identifiers for **5-Fluoro-2-methoxybenzylamine** and its related isomers for comparative analysis.

Compound Name	CAS Number	Molecular Weight
5-Fluoro-2-methoxybenzylamine	239086-21-6	155.18 g/mol
2-Fluoro-5-methoxybenzylamine	93071-83-1	155.16 g/mol [1]
5-Fluoro-2-methoxybenzoic acid	394-04-7	170.14 g/mol [2]
5-Fluoro-2-methoxybenzaldehyde	19415-51-1	154.14 g/mol
5-Fluoro-2-methoxybenzonitrile	189628-38-4	151.14 g/mol [3]

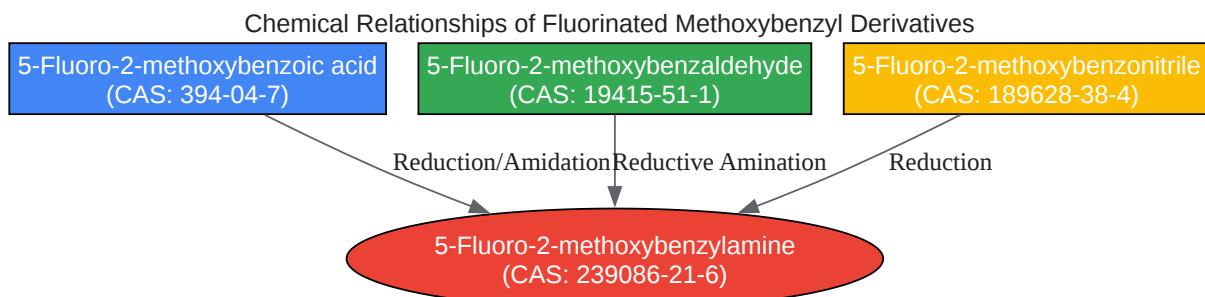
Note: The primary subject of this guide, **5-Fluoro-2-methoxybenzylamine**, is a specific isomer. It is crucial to distinguish it from other structurally similar compounds, as their chemical and biological properties may differ significantly.

Experimental Protocols and Further Research

Detailed experimental protocols, signaling pathway involvement, and extensive in-depth technical data for **5-Fluoro-2-methoxybenzylamine** are not readily available in public scientific literature. This suggests that the compound may be a novel or less-studied molecule. Researchers interested in this specific isomer may need to conduct foundational research to establish its properties and potential applications.

Logical Relationships of Related Compounds

To aid in understanding the chemical landscape around this molecule, the following diagram illustrates the relationship between **5-Fluoro-2-methoxybenzylamine** and its related compounds, which are often precursors or derivatives in synthesis pathways.

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Caption: Synthetic pathways to **5-Fluoro-2-methoxybenzylamine**.

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